

Personal protective equipment for handling 3',4'-Dichloropropiophenone

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Compound of Interest

Compound Name: 3',4'-Dichloropropiophenone

Cat. No.: B046414

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Essential Safety and Handling Guide for 3',4'-Dichloropropiophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3',4'-Dichloropropiophenone**, including comprehensive operational and disposal plans. Our aim is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Chemical and Physical Properties

A summary of the key quantitative data for **3',4'-Dichloropropiophenone** is presented below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₈ Cl ₂ O[1][2]
Molecular Weight	203.07 g/mol [2][3]
CAS Number	6582-42-9[1][2]
Appearance	White or Colorless to Yellow to Orange powder to lump to clear liquid
Melting Point	44-46 °C (lit.)[3]
Boiling Point	136-140 °C/18 mmHg (lit.)[3]
Storage Temperature	-20°C[4]

Hazard Identification and Personal Protective Equipment (PPE)

3',4'-Dichloropropiophenone is a hazardous substance that requires careful handling to avoid adverse health effects. It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[1] It is also corrosive and can cause severe skin burns and eye damage.[5]

Personal Protective Equipment (PPE) is mandatory when handling this chemical.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side shields or chemical goggles[1][6]	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][7] Contact lenses may pose a special hazard and a written policy on their use should be in place.[1]
Hand Protection	Chemical-resistant gloves[6][7]	Wear appropriate protective gloves to prevent skin exposure.[6][7]
Skin and Body Protection	Protective clothing, overalls, and a PVC apron[1][6]	Wear appropriate protective clothing to prevent skin exposure.[6][7] Work clothes should be laundered separately.[1]
Respiratory Protection	Dust respirator or a NIOSH or European Standard EN 149 approved respirator[1][7]	Use in a well-ventilated area. [1] Respirators may be necessary when engineering and administrative controls do not adequately prevent exposures.[1]

Operational Plan for Safe Handling

A step-by-step protocol for the safe handling of **3',4'-Dichloropropiophenone** is crucial to minimize exposure and ensure a safe laboratory environment.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated area, preferably a chemical fume hood.[1]
- Facilities should be equipped with an eyewash station and a safety shower.[6]

- Before handling, ensure all necessary PPE is readily available and in good condition.

2. Handling the Chemical:

- Avoid all personal contact, including inhalation of dust.[1]
- Wear the full recommended PPE as detailed in the table above.
- When handling, do not eat, drink, or smoke.[1]
- Keep containers securely sealed when not in use.[1]
- Avoid physical damage to containers.[1]

3. Storage:

- Store in original, tightly closed containers in a cool, dry, well-ventilated area.[1][6]
- Store away from incompatible materials and foodstuff containers.[1]
- Protect containers against physical damage and check regularly for leaks.[1]

4. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Remove contaminated clothing and wash before reuse.[6]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical aid. [6][7]
- If ingested: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[6][7]

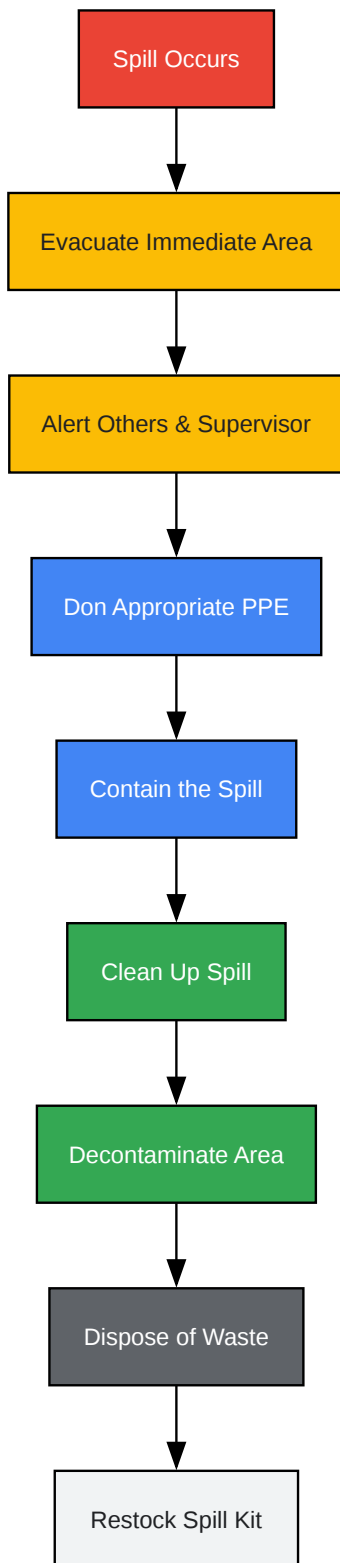
Spill and Disposal Plan

Immediate and appropriate response to spills is critical. Likewise, proper disposal of chemical waste is essential for environmental safety and regulatory compliance.

Spill Response:

In the event of a spill, follow the workflow below. For major spills, alert emergency services immediately.^[1]

Chemical Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

Waste Disposal:

- Product/Packaging Disposal: Recycle wherever possible or consult the manufacturer for recycling options.[1] Consult your state land waste management authority for disposal.[1] Residue may be buried in an authorized landfill.[1]
- Container Disposal: Recycle containers if possible, or dispose of them in an authorized landfill.[1]
- General Guidance: Never mix with other chemicals for disposal. Keep the waste in its original or a suitable, labeled container. Store waste in a safe place, away from heat and incompatible materials, until it can be collected by a licensed waste disposal service.[8] All chemical waste containers must be properly labeled, closed, and sealed.[9]

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